

Health and safety considerations for handling 1-isocyanocyclohexene

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Compound of Interest

Compound Name: 1-Isocyanocyclohexene

Cat. No.: B074982

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Health and Safety for 1-Isocyanocyclohexene: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive health and safety information for the handling of **1-isocyanocyclohexene**. Due to the limited availability of specific toxicological data for this compound, this guide incorporates safety data from the closely related and structurally similar compound, cyclohexyl isocyanide, to provide a robust understanding of the potential hazards and necessary precautions. All personnel handling this chemical must be thoroughly trained in its potential hazards and in the proper handling and emergency procedures.

Hazard Identification and Classification

1-Isocyanocyclohexene is an isocyanide, a class of organic compounds known for their distinct and often unpleasant odor, and for their reactivity. While specific GHS classification for **1-isocyanocyclohexene** is not widely available, based on the hazards associated with isocyanates and the available data for analogous compounds like cyclohexyl isocyanide, it should be treated as a hazardous substance. The primary routes of exposure are inhalation, skin contact, and eye contact.

Inferred GHS Classification (based on cyclohexyl isocyanide):

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed
Acute Toxicity, Dermal	Category 3	H311: Toxic in contact with skin
Acute Toxicity, Inhalation	Category 3	H331: Toxic if inhaled
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Respiratory Sensitization	Category 1	H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled
Skin Sensitization	Category 1	H317: May cause an allergic skin reaction
Flammable Liquids	Category 4	H227: Combustible liquid

Physical and Chemical Properties

A clear understanding of the physical and chemical properties of **1-isocyanocyclohexene** is crucial for its safe handling and storage.

Property	Value	Source
Molecular Formula	C ₇ H ₉ N	PubChem[1]
Molecular Weight	107.15 g/mol	PubChem[1]
CAS Number	1121-57-9	PubChem[1]
Boiling Point	56-59 °C @ 12 Torr	LookChem[2]
Appearance	Clear, colorless liquid	LookChem[2]
Odor	Pungent, distinct	LookChem[2]

Toxicological Information

Detailed toxicological studies on **1-isocyanocyclohexene** are not readily available. The following data for the analogous compound, cyclohexyl isocyanide, should be considered indicative of the potential hazards.

Metric	Value	Species	Route	Source
LD50 (Oral)	Data not available	-	-	-
LD50 (Dermal)	Data not available	-	-	-
LC50 (Inhalation)	Data not available	-	-	-

General Isocyanate Toxicity: Isocyanates are known sensitizers, meaning that initial exposure may not cause a reaction, but subsequent exposures, even at very low concentrations, can trigger severe allergic reactions, including occupational asthma.^{[3][4]} They are also irritants to the skin, eyes, and respiratory tract.

Experimental Protocols and Safe Handling Procedures

Adherence to strict safety protocols is mandatory when working with **1-isocyanocyclohexene**. The following procedures are based on best practices for handling hazardous chemicals and isocyanates.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the primary defense against exposure.

PPE Item	Specification	Rationale
Eye Protection	Chemical safety goggles and a face shield	Protects against splashes to the eyes and face.
Hand Protection	Nitrile or neoprene gloves (double gloving recommended)	Provides a barrier against skin contact. Latex gloves are not suitable.
Body Protection	Chemical-resistant lab coat or disposable coveralls	Prevents contamination of personal clothing.
Respiratory Protection	A properly fitted NIOSH-approved respirator with an organic vapor cartridge	Essential for preventing inhalation of vapors, especially when working outside of a fume hood or in case of a spill.

Engineering Controls

Control Measure	Description
Fume Hood	All handling of 1-isocyanocyclohexene, including weighing, transferring, and reactions, must be conducted in a certified chemical fume hood to minimize inhalation exposure.
Ventilation	The laboratory should be well-ventilated with a minimum of 6-12 air changes per hour.
Eyewash Station and Safety Shower	Must be readily accessible in the immediate work area.

Handling and Storage

- Handling:
 - Always work in a well-ventilated area, preferably in a chemical fume hood.
 - Avoid direct contact with skin, eyes, and clothing.

- Use compatible, non-reactive tools and equipment.
- Keep containers tightly closed when not in use.
- Do not eat, drink, or smoke in the work area.
- Wash hands thoroughly after handling.
- Storage:
 - Store in a cool, dry, well-ventilated area away from heat, sparks, and open flames.
 - Store in a tightly sealed, properly labeled container.
 - Keep away from incompatible materials such as strong acids, strong bases, and oxidizing agents.

Spill and Emergency Procedures

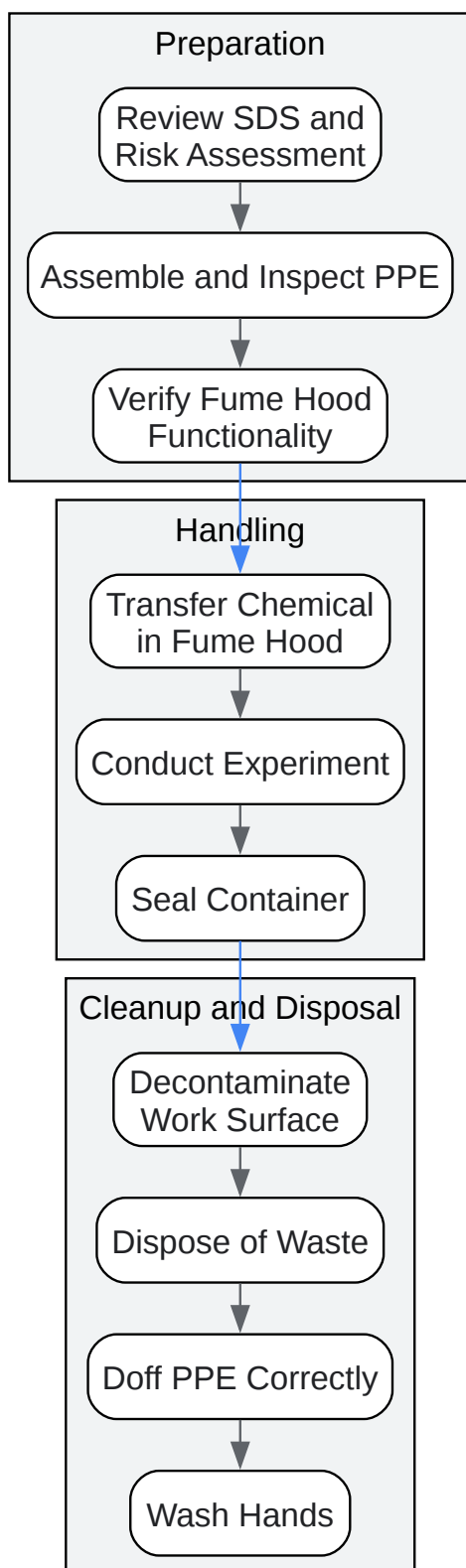
- Spill:
 - Evacuate the immediate area.
 - Wear full PPE, including respiratory protection.
 - Contain the spill using an inert absorbent material (e.g., vermiculite, sand).
 - Collect the absorbed material into a designated hazardous waste container.
 - Decontaminate the spill area with a suitable solution (e.g., 10% sodium bicarbonate).
 - Ventilate the area.
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids. Seek immediate medical attention.
- Skin Contact: Immediately remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes. Seek medical attention if irritation persists.

- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.
- Ingestion: Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Visualizations

Safe Handling Workflow

The following diagram illustrates the standard workflow for safely handling **1-isocyanocyclohexene** in a laboratory setting.

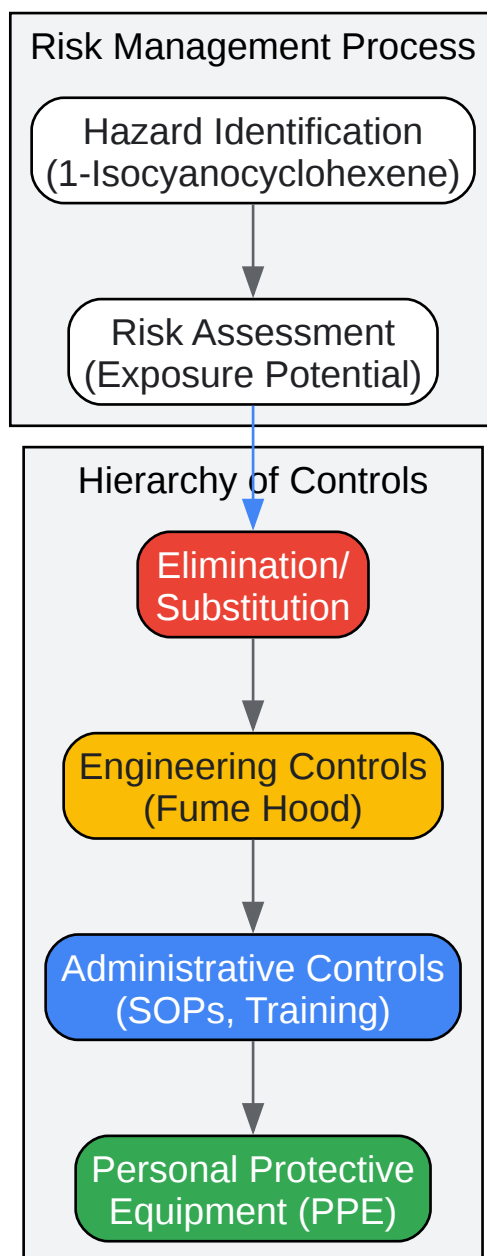


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Caption: Workflow for the safe handling of **1-isocyanocyclohexene**.

Hazard Control Hierarchy

This diagram illustrates the logical relationship between hazard identification, risk assessment, and the implementation of control measures, following the hierarchy of controls.



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Caption: Hierarchy of controls for managing risks associated with **1-isocyanocyclohexene**.

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